

(S)-2-Aminopent-4-enoic acid hydrochloride

molecular weight and formula

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Compound of Interest

Compound Name: (S)-2-Aminopent-4-enoic acid
hydrochloride

Cat. No.: B612984

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An In-depth Technical Guide to **(S)-2-Aminopent-4-enoic Acid Hydrochloride**: Molecular Properties and Characterization

For researchers, scientists, and professionals in drug development, a precise understanding of the physicochemical properties of novel compounds is paramount. This guide provides a focused analysis of **(S)-2-Aminopent-4-enoic acid hydrochloride**, a chiral amino acid derivative with significant potential in synthetic and medicinal chemistry.

Core Molecular Data

The fundamental molecular attributes of (S)-2-Aminopent-4-enoic acid and its hydrochloride salt are summarized below. The hydrochloride form enhances the compound's stability and solubility in aqueous media, a crucial factor for many biological and chemical applications.

Chemical Entity	Molecular Formula	Molecular Weight (g/mol)
(S)-2-Aminopent-4-enoic acid	C ₅ H ₉ NO ₂ [1][2][3][4][5]	115.13[1][3][4][5]
(S)-2-Aminopent-4-enoic acid hydrochloride	C ₅ H ₁₀ ClNO ₂ [6][7]	151.59[6][7]

Experimental Determination of Molecular Formula and Weight

The empirical and molecular formulas, along with the precise molecular weight, are critical parameters determined through a combination of elemental analysis and mass spectrometry.

Elemental Analysis Protocol

Objective: To determine the empirical formula by quantifying the percentage composition of carbon, hydrogen, nitrogen, chlorine, and oxygen.

Methodology:

- **Sample Preparation:** A precisely weighed sample of **(S)-2-Aminopent-4-enoic acid hydrochloride** (typically 1-3 mg) is combusted in a furnace at approximately 900-1200 °C.
- **Combustion:** The combustion process converts carbon to carbon dioxide (CO₂), hydrogen to water (H₂O), and nitrogen to nitrogen gas (N₂) or its oxides, which are subsequently reduced back to N₂.
- **Gas Chromatography Separation:** The resulting gaseous products are passed through a gas chromatography column to separate them.
- **Detection:** A thermal conductivity detector (TCD) measures the concentration of each gas.
- **Halogen and Oxygen Analysis:** Chlorine is determined by titration or ion chromatography after combustion and absorption in a suitable solution. Oxygen is typically determined by pyrolysis in a furnace with a carbon catalyst, converting oxygen to carbon monoxide (CO), which is then quantified.
- **Calculation:** The percentage of each element is used to calculate the simplest whole-number ratio of atoms, yielding the empirical formula.

Mass Spectrometry Protocol

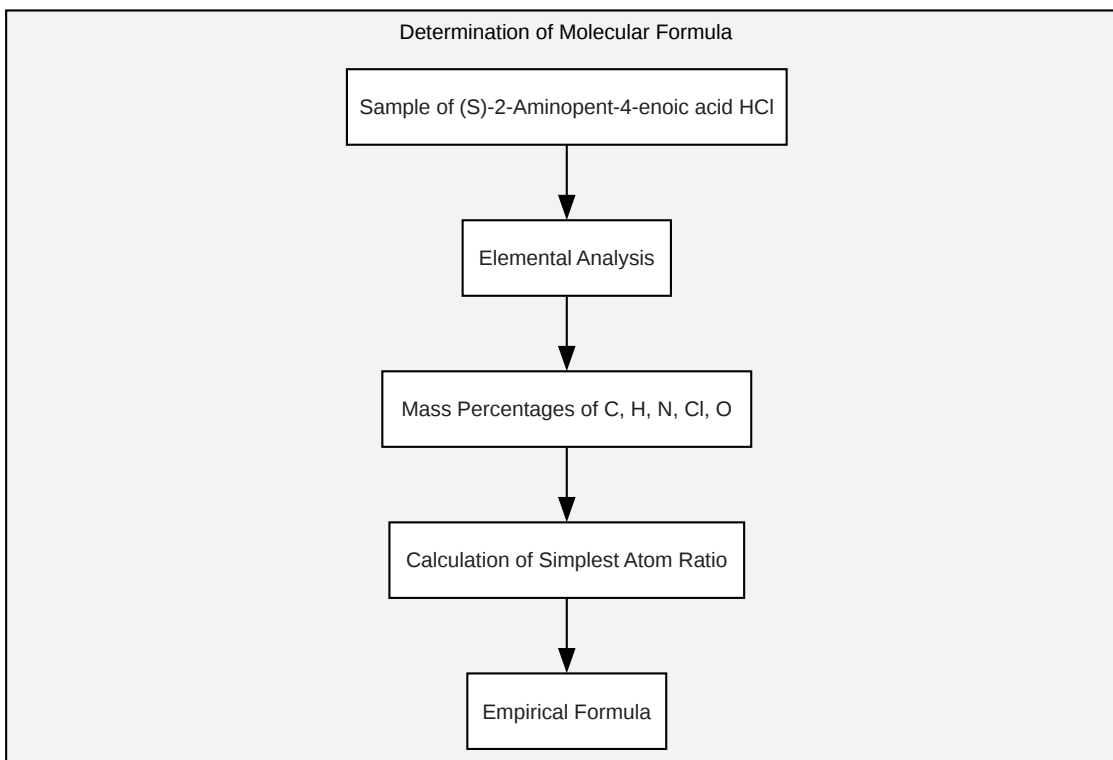
Objective: To determine the precise molecular weight and confirm the molecular formula.

Methodology:

- **Ionization:** A dilute solution of the sample is introduced into a high-resolution mass spectrometer. Electrospray ionization (ESI) is a common technique for polar molecules like amino acids.
- **Mass Analysis:** The ionized molecules (molecular ions) are accelerated into a mass analyzer (e.g., Time-of-Flight or Orbitrap). The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** A detector records the abundance of ions at each m/z value, generating a mass spectrum.
- **Data Interpretation:** The peak with the highest m/z value typically corresponds to the molecular ion $[M+H]^+$. The high-resolution instrument provides a highly accurate mass measurement, which can be used to confirm the molecular formula by comparing the experimental mass to the theoretical mass calculated for the proposed formula.

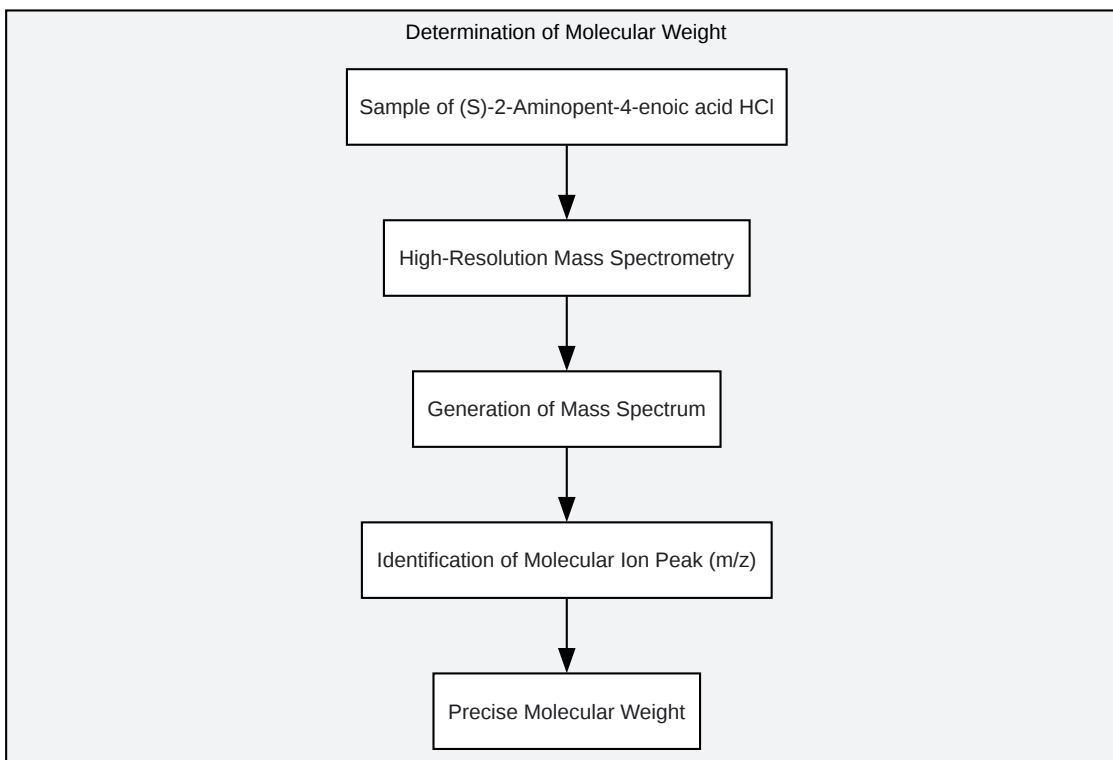
Workflow and Pathway Visualizations

To further elucidate the processes involved in characterizing **(S)-2-Aminopent-4-enoic acid hydrochloride**, the following diagrams illustrate the logical workflow for its analysis.



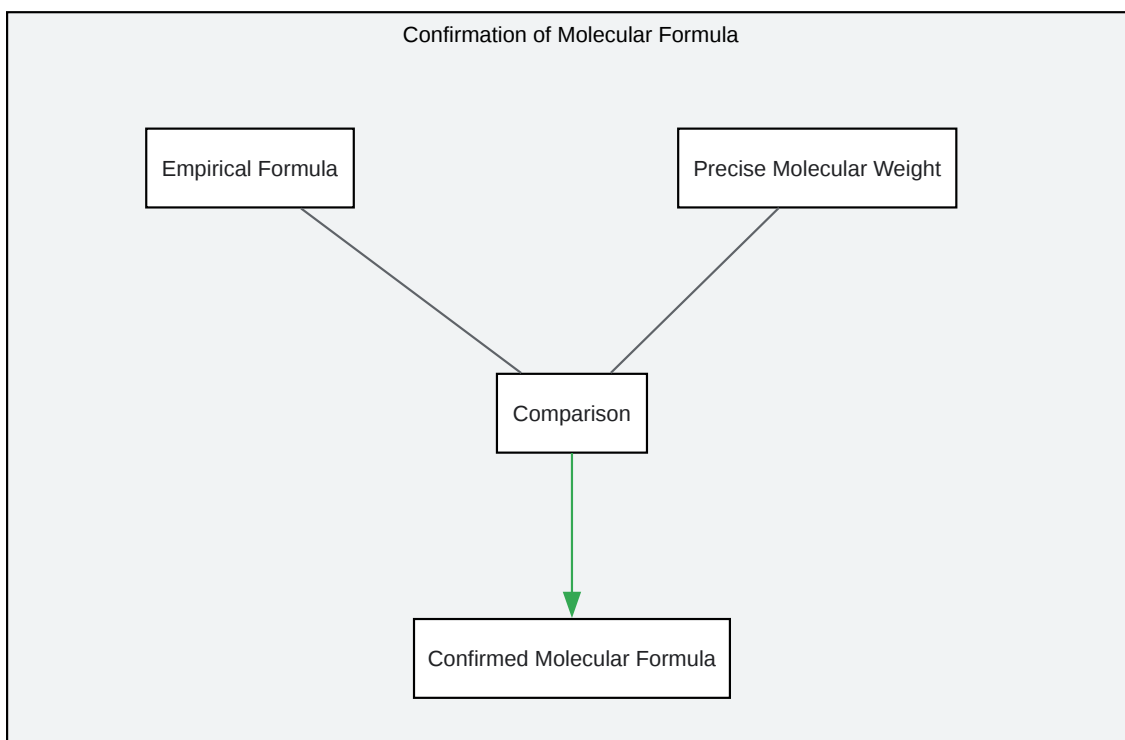
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Caption: Workflow for Empirical Formula Determination.



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Caption: Workflow for Molecular Weight Determination.



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Caption: Logical Relationship for Molecular Formula Confirmation.

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